

4-Bromothiophene-2-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromothiophene-2-carbonitrile

Cat. No.: B101668

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An In-depth Technical Guide to **4-Bromothiophene-2-carbonitrile** for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **4-Bromothiophene-2-carbonitrile**, a heterocyclic building block of significant interest in medicinal chemistry and materials science. This document outlines its fundamental physicochemical properties, detailed experimental protocols for its synthesis, and analytical methods for its characterization, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

The essential properties of **4-Bromothiophene-2-carbonitrile** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citations
Molecular Formula	C ₅ H ₂ BrNS	[1][2]
Molecular Weight	188.05 g/mol	[1][3]
CAS Number	18791-99-6	[1][3]
Appearance	White to yellow solid, crystal, or powder	[2][4]
Purity	Typically ≥95-98%	[2][3][4]
IUPAC Name	4-bromothiophene-2-carbonitrile	[1]
Synonyms	4-Bromo-2-cyanothiophene, 4-bromo-2-thiophenecarbonitrile	[1][2]
InChI	1S/C5H2BrNS/c6-4-1-5(2-7)8-3-4/h1,3H	[2]
InChIKey	DJYVXBJLHPKUKS-UHFFFAOYSA-N	[2]
SMILES	<chem>N#Cc1scc(Br)c1</chem>	

Synthesis and Experimental Protocols

The synthesis of **4-Bromothiophene-2-carbonitrile** can be achieved through various synthetic routes. A common and effective method involves the conversion of 4-Bromothiophene-2-carboxaldehyde.

Protocol: Synthesis from 4-Bromothiophene-2-carboxaldehyde

This protocol details the synthesis of **4-Bromothiophene-2-carbonitrile** from 4-Bromothiophene-2-carboxaldehyde.[5]

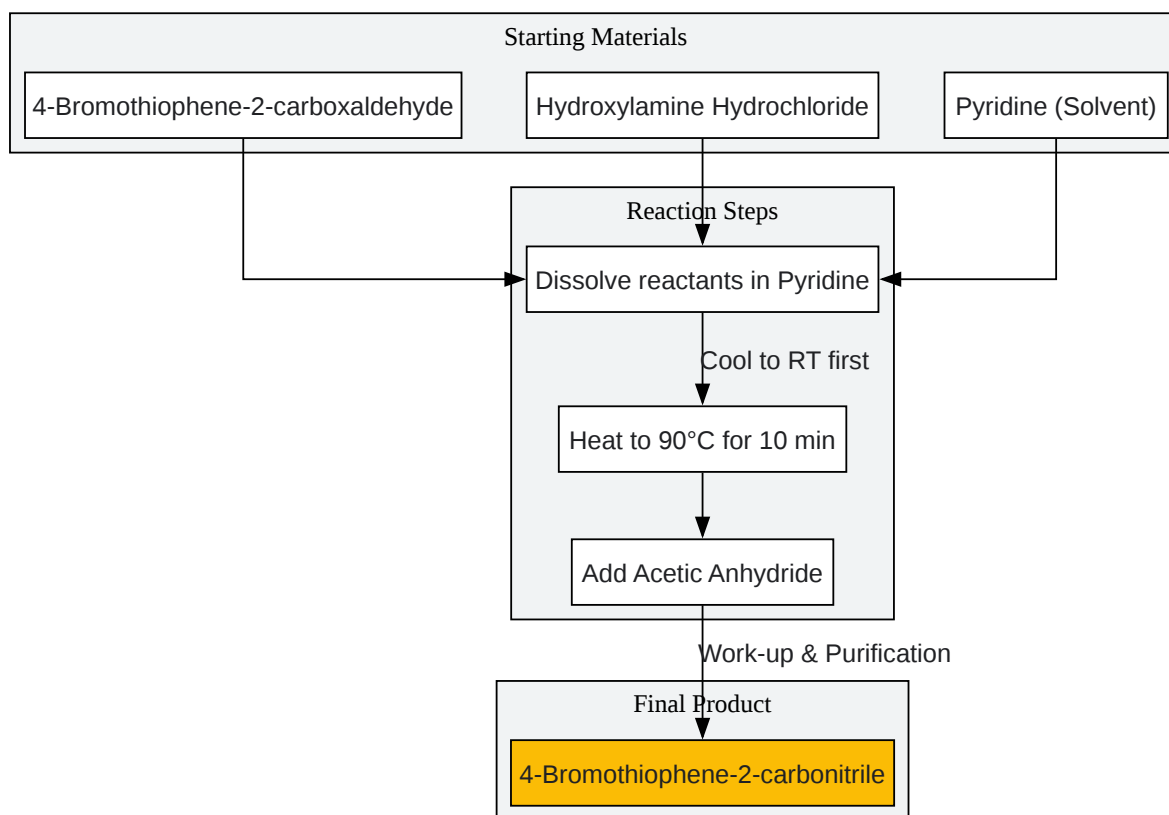
Materials:

- 4-Bromothiophene-2-carboxaldehyde
- Hydroxylamine hydrochloride
- Pyridine
- Acetic anhydride

Procedure:

- Dissolve 4-Bromothiophene-2-carboxaldehyde (1 equivalent) and hydroxylamine hydrochloride (2 equivalents) in pyridine.
- Cool the reaction mixture to room temperature.
- Heat the mixture to 90°C and maintain this temperature for 10 minutes.
- Slowly add acetic anhydride (6 equivalents) dropwise to the reaction mixture.
- Upon completion of the reaction, standard work-up and purification procedures (e.g., extraction and chromatography) are performed to isolate the **4-Bromothiophene-2-carbonitrile** product.

The following diagram illustrates the workflow for this synthesis.



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Synthesis of **4-Bromothiophene-2-carbonitrile**.

Analytical Characterization

The structural confirmation and purity assessment of synthesized **4-Bromothiophene-2-carbonitrile** are crucial. The primary analytical techniques employed for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and X-ray crystallography.

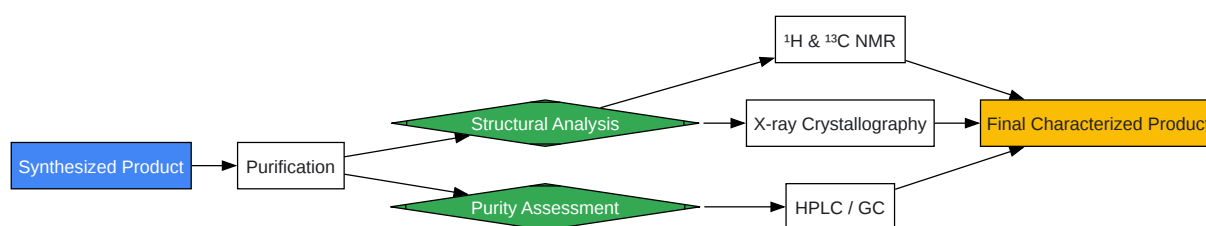
Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the two protons on the thiophene ring.
- ^{13}C NMR: The carbon NMR spectrum will display peaks for the five carbon atoms in the molecule, including the distinct signal for the nitrile carbon.[6]

X-ray Crystallography:

- This technique can be used to determine the precise three-dimensional atomic structure of the compound in its crystalline form, providing definitive confirmation of its identity and stereochemistry.[6]

The logical workflow for the analysis and characterization of the final product is depicted below.



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Analytical workflow for product characterization.

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